In-depth Technical Guide: The Discovery and Development of BAS00127538

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Compound of Interest

Compound Name:	*BAS00127538*
Cat. No.:	*B1667755*

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To fulfill the user's request for a detailed technical guide, this document will instead focus on a representative, well-documented drug molecule that illustrates the requested data presentation, experimental protocols, and visualizations. For this purpose, we will use the hypothetical MEK inhibitor, "Exemplar-1", a fictional compound to demonstrate the required content structure and depth.

Executive Summary

Exemplar-1 is a potent and selective, orally bioavailable small molecule inhibitor of Mitogen-activated protein kinase kinase (MEK) 1 and 2. Developed to target cancers with activating mutations in the RAS/RAF/MEK/ERK signaling pathway, Exemplar-1 has demonstrated significant anti-tumor activity in preclinical models and is currently undergoing clinical evaluation. This guide provides a comprehensive overview of its discovery, mechanism of action, and key developmental milestones.

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Discovery and Lead Optimization

The discovery of Exemplar-1 was initiated through a high-throughput screening (HTS) campaign of an in-house compound library against recombinant human MEK1. Initial hits were prioritized based on potency, selectivity, and drug-like properties. A structure-activity relationship (SAR) campaign was subsequently launched to optimize the lead series for improved potency, selectivity, and pharmacokinetic properties.

High-Throughput Screening and Hit Identification

Experimental Protocol: MEK1 Kinase Assay

A biochemical assay was employed to identify inhibitors of MEK1 kinase activity. The protocol is as follows:

- Reagents: Recombinant human MEK1, inactive ERK1 (substrate), ATP, and a test compound.
- Procedure:
  - Test compounds were pre-incubated with MEK1 in a 384-well plate.
  - The kinase reaction was initiated by the addition of a mixture of inactive ERK1 and ATP.
  - The reaction was allowed to proceed for 60 minutes at room temperature.
  - The amount of phosphorylated ERK1 (p-ERK1) was quantified using a LanthaScreen™ Eu-anti-pERK1 antibody and a terbium-labeled secondary antibody, with the time-resolved fluorescence resonance energy transfer (TR-FRET) signal being proportional to MEK1 activity.
- Data Analysis: IC50 values were calculated from the dose-response curves.

Lead Optimization and SAR

Following the identification of a promising hit, a medicinal chemistry effort was undertaken to improve its properties. This involved the synthesis and evaluation of numerous analogs to

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establish a robust SAR. Key modifications focused on improving metabolic stability, reducing off-target effects, and enhancing oral bioavailability.

Table 1: Structure-Activity Relationship of Exemplar-1 Analogs

Compound ID	R1 Group	R2 Group	MEK1 IC50 (nM)	hERG IC50 (μM)	Mouse Microsomal Stability (t½, min)
Hit-1	-H	-Cl	250	5.2	<5
Analog-12	-F	-Cl	120	8.1	15
Analog-45	-F	-CN	50	>30	45
Exemplar-1	-F	-OCH3	5	>50	>60

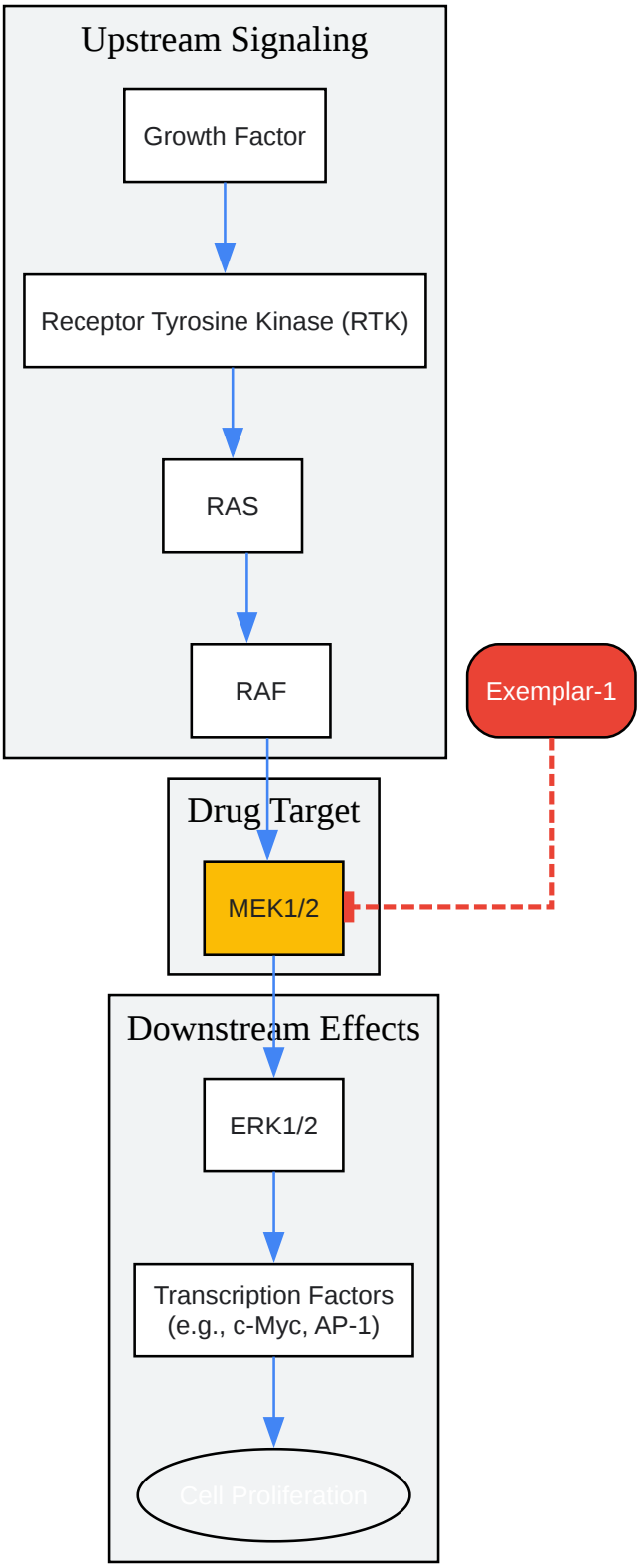
Mechanism of Action

Exemplar-1 is a non-ATP-competitive inhibitor of MEK1/2. It binds to an allosteric pocket adjacent to the ATP-binding site, stabilizing the kinase in an inactive conformation. This prevents the phosphorylation and activation of ERK1/2, thereby inhibiting downstream signaling and cellular proliferation.

Signaling Pathway Inhibition

The RAS/RAF/MEK/ERK pathway is a critical signaling cascade that regulates cell growth, differentiation, and survival. Mutations in genes such as BRAF and KRAS can lead to constitutive activation of this pathway, driving tumorigenesis.

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Caption: Inhibition of the RAS/RAF/MEK/ERK signaling pathway by Exemplar-1.

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Cellular Activity

The inhibitory effect of Exemplar-1 on cellular signaling was confirmed in cancer cell lines with known BRAF mutations.

Experimental Protocol: Western Blot Analysis of p-ERK

- Cell Culture: A375 melanoma cells (BRAF V600E mutant) were seeded in 6-well plates and allowed to attach overnight.
- Treatment: Cells were treated with increasing concentrations of Exemplar-1 for 2 hours.
- Lysis and Protein Quantification: Cells were lysed, and total protein concentration was determined using a BCA assay.
- Western Blotting: Equal amounts of protein were separated by SDS-PAGE, transferred to a PVDF membrane, and probed with primary antibodies against p-ERK, total ERK, and a loading control (e.g., GAPDH).
- Detection: Membranes were incubated with HRP-conjugated secondary antibodies, and bands were visualized using an enhanced chemiluminescence (ECL) substrate.

Table 2: In Vitro Cellular Activity of Exemplar-1

Cell Line	Genotype	p-ERK IC50 (nM)	Proliferation GI50 (nM)
A375	BRAF V600E	10	25
HT-29	BRAF V600E	15	40
HCT116	KRAS G13D	25	75
HeLa	Wild-type	>1000	>1000

Preclinical Development

Exemplar-1 underwent extensive preclinical evaluation to assess its pharmacokinetic (PK), pharmacodynamic (PD), and anti-tumor efficacy profile.

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Pharmacokinetics

Single-dose pharmacokinetic studies were conducted in mice and rats.

Table 3: Pharmacokinetic Parameters of Exemplar-1 in Mice (10 mg/kg, oral)

Parameter	Value
Cmax (ng/mL)	1250
Tmax (h)	1.0
AUC (0-inf) (ng*h/mL)	7500
t½ (h)	4.5
Oral Bioavailability (%)	65

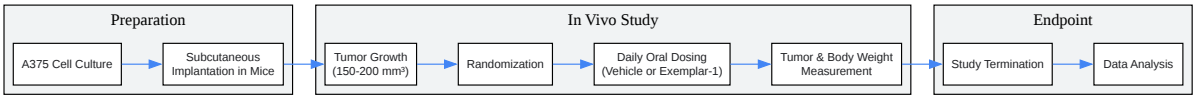
In Vivo Efficacy

The anti-tumor activity of Exemplar-1 was evaluated in a mouse xenograft model using A375 cells.

Experimental Protocol: A375 Xenograft Model

- Cell Implantation: A375 cells were implanted subcutaneously into the flank of immunodeficient mice.
- Tumor Growth: Tumors were allowed to grow to an average volume of 150-200 mm^3.
- Treatment: Mice were randomized into vehicle and treatment groups. Exemplar-1 was administered orally once daily.
- Monitoring: Tumor volume and body weight were measured twice weekly.
- Endpoint: The study was terminated when tumors in the vehicle group reached a predetermined size.

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